

Chemical and Pharmacological Profile of Velnacrine

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Compound Focus: Velnacrine Maleate

CAS No.: 112964-99-5

Cat. No.: S619733

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Although direct stability data is lacking, here is a summary of the key identified information for Velnacrine and its Maleate salt.

Property	Description
IUPAC Name	9-amino-1,2,3,4-tetrahydroacridin-1-ol [1]
Chemical Formula	$C_{13}H_{14}N_2O$ [1]
Molar Mass	214.268 g·mol ⁻¹ [1]
Salt Form Identifiers	Maleate salt: 118909-22-1 [1]
Primary Pharmacology	Acetylcholinesterase (AChE) & Butyrylcholinesterase inhibitor [1]
Therapeutic Rationale	Increase cholinergic neurotransmission to counter reduced acetylcholine levels in Alzheimer's disease [2]
Development Status	Clinical development halted; FDA did not recommend approval [1]

Suggested Experimental Pathways for Stability Assessment

In the absence of existing protocols, the following approaches are recommended to generate the necessary data.

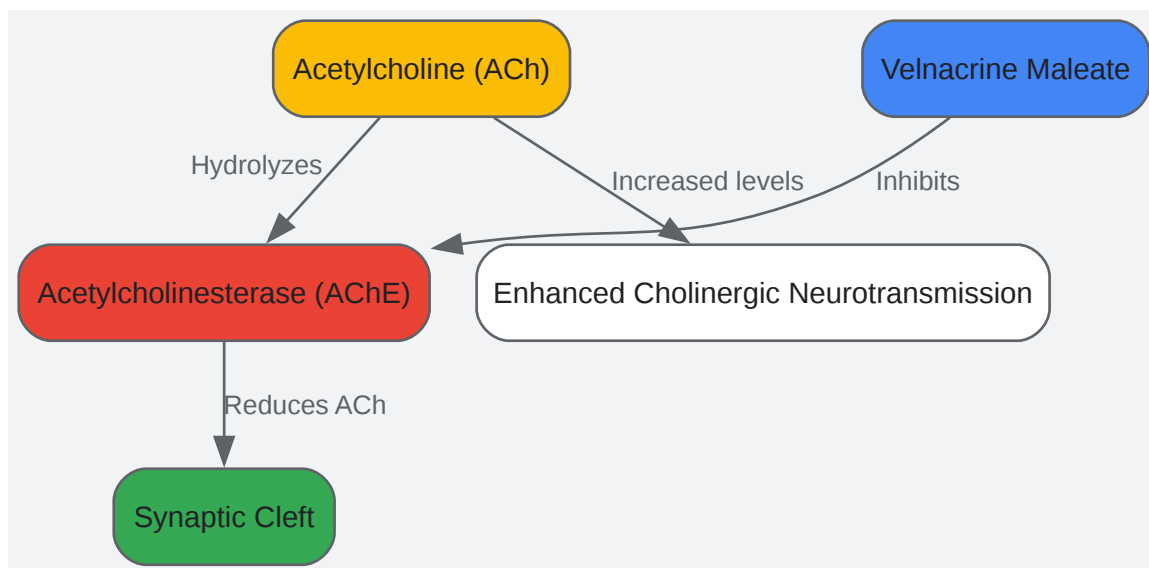
- **Forced Degradation Studies:** Conduct stress testing under various conditions as per ICH guidelines (Q1A(R2) and Q1B). Prepare solutions of **Velnacrine Maleate** in relevant solvents (e.g., water, buffered solutions) and subject them to:
 - **Acidic and Basic Conditions:** Heat at elevated temperature (e.g., 60°C) for a set period.
 - **Oxidative Stress:** Expose to low concentrations of hydrogen peroxide at room temperature.
 - **Photostability:** Follow ICH Q1B by exposing samples to UV and visible light.
 - **Thermal Stability:** Monitor solutions under long-term and accelerated storage conditions.
- **Analytical Method Development:** Employ stability-indicating methods to track the parent compound and degradation products.
 - **High-Performance Liquid Chromatography (HPLC)** with UV/Vis or mass spectrometric detection is essential. The published use of chromatography for Velnacrine separation suggests this is a viable approach [3].
 - Critical parameters to monitor include assay of Velnacrine, and the formation and identification of any degradation impurities.

Pharmacological Context and Development History

Understanding why this compound was studied can inform the goals of your stability research. Velnacrine is an acetylcholinesterase inhibitor investigated for the symptomatic treatment of Alzheimer's disease [2] [1]. It is a hydroxylated derivative and active metabolite of tacrine [1].

Clinical trials from the 1990s reported that velnacrine conferred modest cognitive benefits in some patients, but its development was likely discontinued due to significant safety concerns, including hepatotoxicity (elevated liver enzymes) and neutropenia, which led to a high rate of treatment discontinuation [2] [1]. The FDA voted against recommending its approval [1].

The following diagram illustrates its known mechanism of action, which forms the basis of its therapeutic application.



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References

1. Velnacrine [en.wikipedia.org]
2. Velnacrine in Alzheimer's Disease : An Initial Appraisal of ... [pubmed.ncbi.nlm.nih.gov]
3. Nilvadipine - an overview | ScienceDirect Topics [sciencedirect.com]

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